

"Anti-inflammatory agent 11" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-inflammatory agent 11

Cat. No.: B12413645

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In-Depth Technical Guide: Anti-inflammatory Agent 11

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anti-inflammatory agent 11, also identified as compound 16 and available under the MedChemExpress catalogue number HY-144727, is a potent small molecule with demonstrated anti-inflammatory and antimycobacterial properties. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, biological activity, and the experimental protocols used for its evaluation. The information presented herein is intended to support further research and development of this compound as a potential therapeutic agent.

Chemical Structure and Properties

Anti-inflammatory agent 11 is chemically known as 3-(3-hydroxybenzoyl)-2-(4-methoxyphenyl)-2H-indazole. Its structure is characterized by a central indazole core, substituted with a 4-methoxyphenyl group at the N2 position and a 3-hydroxybenzoyl group at the C3 position.

Chemical Structure:

 Chemical structure of Anti-inflammatory agent 11

Table 1: Physicochemical Properties of **Anti-inflammatory Agent 11** (HY-144727)

Property	Value	Source
IUPAC Name	3-(3-hydroxybenzoyl)-2-(4-methoxyphenyl)-2H-indazole	Chem-Space
CAS Number	63932-07-0	MedChemExpress
Molecular Formula	C ₂₁ H ₁₆ N ₂ O ₃	MedChemExpress
Molecular Weight	356.37 g/mol	MedChemExpress
Appearance	Solid	-
Purity	≥98%	MedChemExpress
Solubility	Soluble in DMSO	MedChemExpress

Note: Specific quantitative data for properties like melting point, boiling point, and detailed spectroscopic data (NMR, IR, MS) are not publicly available and would typically be found in the manufacturer's certificate of analysis or in dedicated chemical analysis publications.

Biological Activity and Mechanism of Action

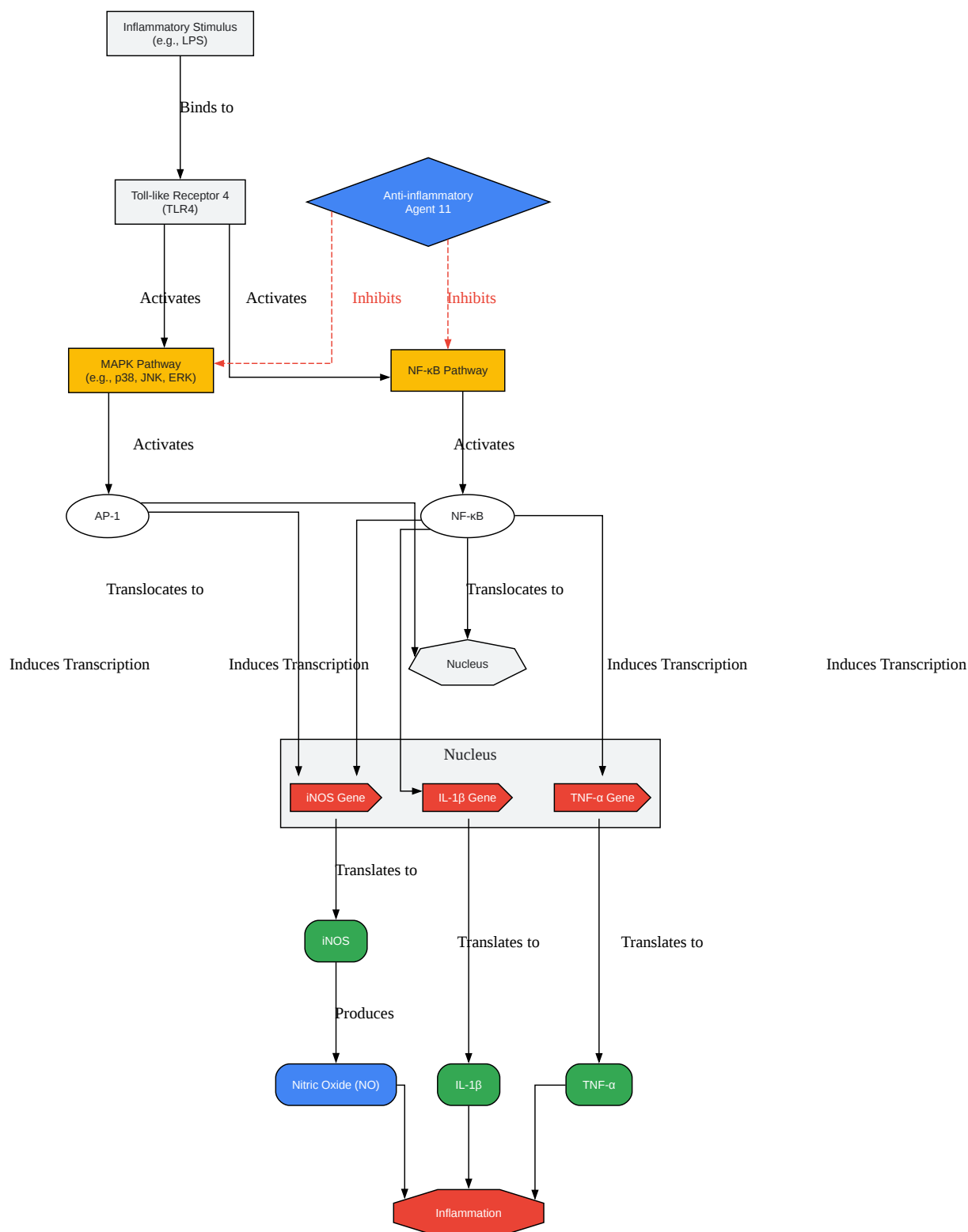
Anti-inflammatory agent 11 exhibits a dual activity profile, demonstrating both anti-inflammatory and antimycobacterial effects.

Anti-inflammatory Activity

The anti-inflammatory properties of this compound are attributed to its ability to inhibit the production of key pro-inflammatory mediators. Specifically, it has been shown to inhibit the production of nitric oxide (NO), tumor necrosis factor-alpha (TNF- α), and interleukin-1 beta (IL-1 β).^[1] This inhibition is achieved through the suppression of inducible nitric oxide synthase (iNOS) expression.^[1]

Signaling Pathway:

The production of iNOS, TNF- α , and IL-1 β is predominantly regulated by the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) signaling pathways. Inflammatory stimuli, such as lipopolysaccharide (LPS), activate these pathways, leading to the transcription of genes encoding for these pro-inflammatory mediators. It is hypothesized that **Anti-inflammatory agent 11** exerts its effects by interfering with one or more key components of these pathways, thereby downregulating the expression of iNOS, TNF- α , and IL-1 β .



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Caption: Proposed mechanism of action for **Anti-inflammatory agent 11**.

Antimycobacterial Activity

Anti-inflammatory agent 11 has demonstrated potent activity against *Mycobacterium tuberculosis*, the causative agent of tuberculosis.

Table 2: Antimycobacterial Activity of **Anti-inflammatory Agent 11**

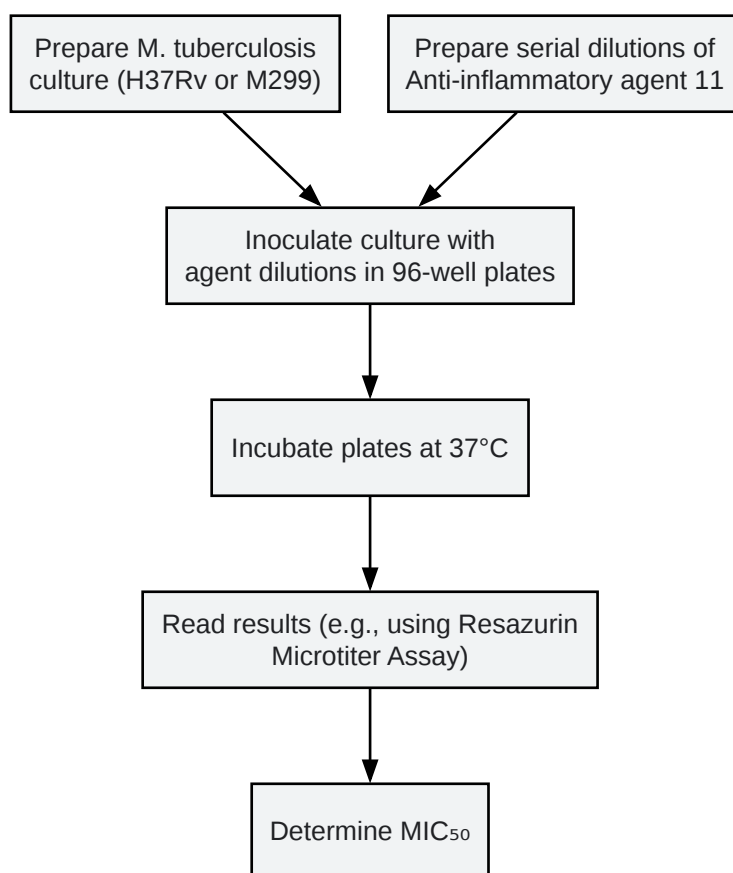
Strain	MIC ₅₀ (μM)	Source
M. tuberculosis H37Rv	1.3	MedChemExpress[1]
M. tuberculosis M299	6.9	MedChemExpress[1]

Experimental Protocols

The following sections outline the general methodologies for the key experiments cited in this guide. Specific parameters for **Anti-inflammatory agent 11** would need to be optimized.

Determination of Minimum Inhibitory Concentration (MIC) against *Mycobacterium tuberculosis*

Workflow Diagram:



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Caption: Workflow for MIC determination.

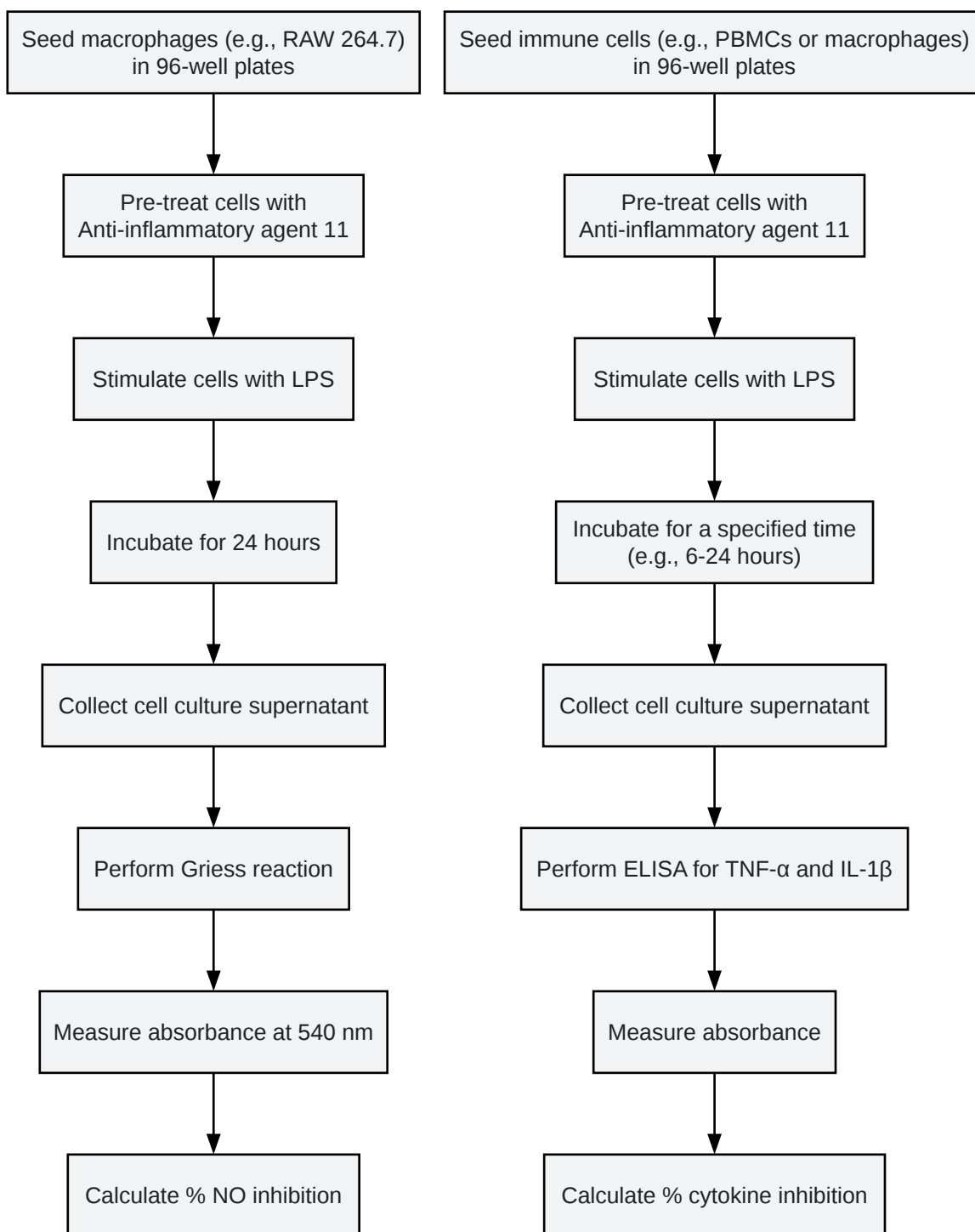
Protocol:

- **Bacterial Culture:** Mycobacterium tuberculosis strains (e.g., H37Rv, M299) are cultured in an appropriate liquid medium (e.g., Middlebrook 7H9 broth supplemented with OADC) to mid-log phase.
- **Compound Preparation:** A stock solution of **Anti-inflammatory agent 11** in DMSO is prepared and serially diluted in culture medium to achieve a range of final concentrations.
- **Inoculation:** The bacterial culture is diluted to a standardized inoculum size and added to the wells of a 96-well microtiter plate containing the serial dilutions of the compound.
- **Incubation:** The plates are sealed and incubated at 37°C for a period of 7-14 days.

- MIC Determination: After incubation, a viability indicator such as Resazurin is added to each well. The MIC₅₀ is determined as the lowest concentration of the compound that inhibits bacterial growth by 50% compared to the untreated control, as indicated by a color change.

Nitric Oxide (NO) Production Assay

Workflow Diagram:



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References

- 1. Inducible nitric oxide synthase regulates macrophage polarization via the MAPK signals in concanavalin A-induced hepatitis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Anti-inflammatory agent 11" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12413645#anti-inflammatory-agent-11-chemical-structure-and-properties]

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